

Application Notes and Protocols: Synthesis of N,N-Diethyl-2-cyanoacetamide

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Compound of Interest

Compound Name: 2-cyano-N,N-diethylacetamide

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This document provides detailed application notes and a comprehensive protocol for the synthesis of N,N-diethyl-2-cyanoacetamide from the reaction of N,N-diethylamine and ethyl cyanoacetate. This synthesis is a key step in the preparation of various active pharmaceutical ingredients and functional molecules.

Introduction

N,N-diethyl-2-cyanoacetamide is a valuable intermediate in organic synthesis. It serves as a building block for various heterocyclic compounds and is notably used in the synthesis of Entacapone, a catechol-O-methyltransferase (COMT) inhibitor for the treatment of Parkinson's disease. The reaction between ethyl cyanoacetate and a secondary amine, such as N,N-diethylamine, results in the formation of the corresponding N,N-disubstituted-2-cyanoacetamide. This transformation is an aminolysis of the ester, where the amine displaces the ethoxy group.

Reaction Scheme

The overall reaction is as follows:

Caption: Workflow for the synthesis of N,N-diethyl-2-cyanoacetamide.

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